

# Hexamethyleneimine molecular structure and formula

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## Compound of Interest

Compound Name: Hexamethyleneimine

Cat. No.: B121469

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An In-depth Technical Guide to **Hexamethyleneimine**: Molecular Structure, Properties, and Experimental Protocols

## Introduction

**Hexamethyleneimine**, systematically known as azepane, is a cyclic secondary amine with the chemical formula  $C_6H_{13}N$ .<sup>[1][2]</sup> It is structurally a seven-membered heterocycle, equivalent to cycloheptane with one carbon atom replaced by a nitrogen atom.<sup>[3]</sup> This colorless to light yellow liquid possesses a characteristic ammonia-like odor.<sup>[1][3]</sup> **Hexamethyleneimine** serves as a crucial intermediate and building block in a wide range of industrial applications, including the synthesis of pharmaceuticals, agrochemicals, dyes, and rubber chemicals.<sup>[1][4]</sup> It is also utilized in the production of zeolites and as a corrosion inhibitor.<sup>[4]</sup> This guide provides a comprehensive overview of its molecular structure, physicochemical properties, and key experimental protocols for its synthesis and purification.

## Molecular Structure and Identifiers

**Hexamethyleneimine** is a saturated heterocyclic compound. The seven-membered ring is non-planar, adopting a flexible conformation to minimize ring strain. Its fundamental properties and identifiers are summarized below.

Identifier	Value
IUPAC Name	Azepane[4]
Synonyms	Homopiperidine, Hexahydro-1H-azepine, Azacycloheptane[2][3]
CAS Number	111-49-9[2]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> N[1][5]
Molecular Weight	99.17 g/mol
SMILES String	C1CCCNCC1
InChI Key	ZSIQJIWKELUFRJ-UHFFFAOYSA-N[2]

## Physicochemical and Spectroscopic Data

The physical and chemical properties of **hexamethyleneimine** are critical for its handling, storage, and application in chemical synthesis.

## Physicochemical Properties

The key quantitative properties of **hexamethyleneimine** are presented in the table below.

Property	Value	Reference
Appearance	Clear colorless to light yellow liquid	[1]
Melting Point	-37 °C	[1]
Boiling Point	138 °C (at 749 mmHg)	[1]
Density	0.88 g/mL (at 25 °C)	[1]
Flash Point	18 °C (64.4 °F) - closed cup	
Vapor Pressure	7.4 mmHg (at 21.1 °C)	[1]
Refractive Index	n <sub>20/D</sub> 1.466	[1]
pKa	11.07 (at 25 °C)	[1]
Water Solubility	Soluble	[1][6]
Explosive Limits	1.6 - 9.9 % (V)	[1]

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **hexamethyleneimine**. Various spectral data are publicly available through databases such as SpectraBase and the NIST WebBook.[2][7] Available datasets include:

- <sup>1</sup>H NMR
- <sup>13</sup>C NMR
- Infrared (IR) Spectroscopy (ATR, Transmission, Vapor Phase)[7][8]
- Raman Spectroscopy[7]
- Mass Spectrometry (MS)[7]

## Experimental Protocols

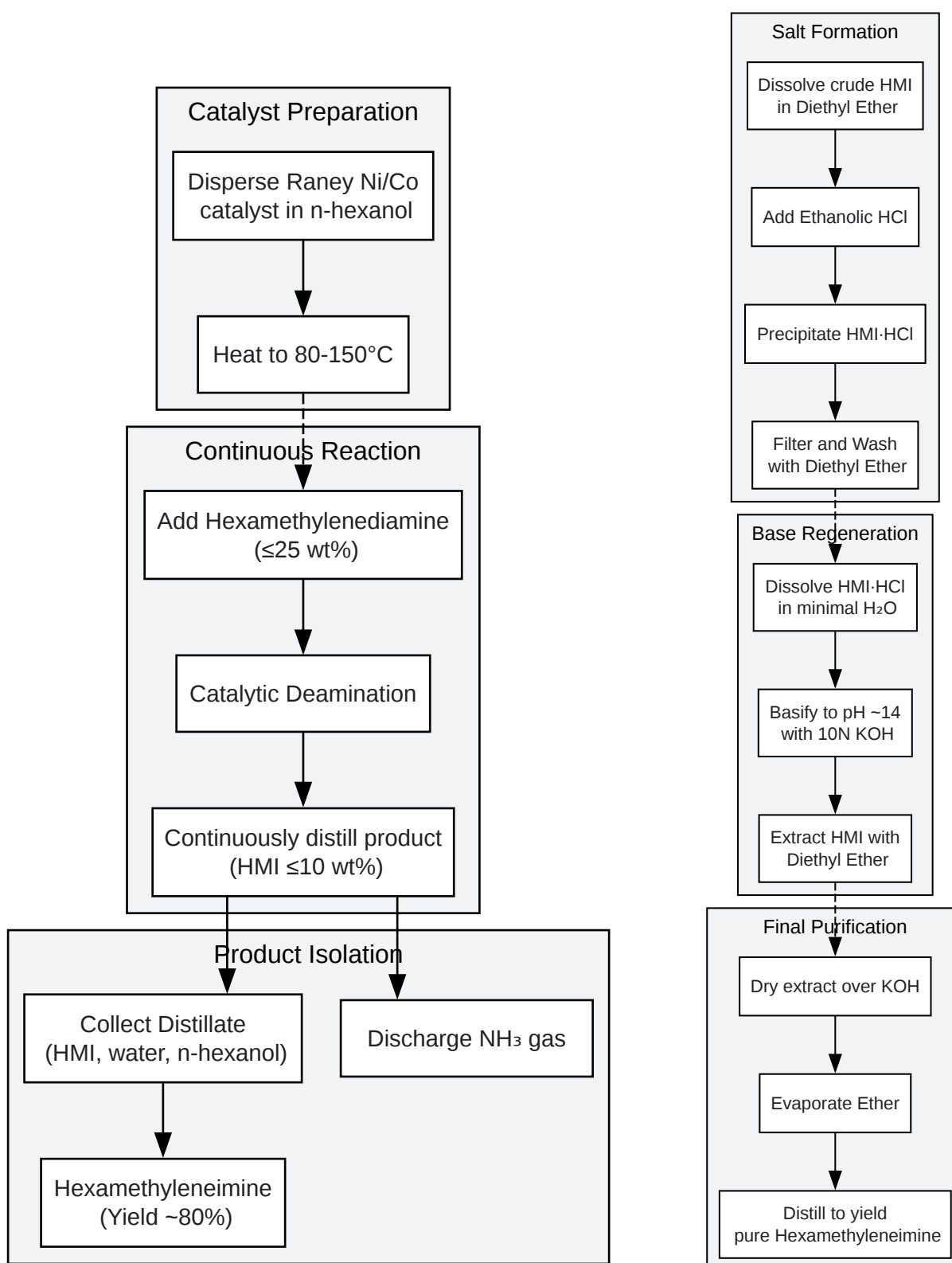
Detailed methodologies for the synthesis and purification of **hexamethyleneimine** are crucial for researchers in synthetic chemistry.

## Synthesis of Hexamethyleneimine from Hexamethylenediamine

**Hexamethyleneimine** can be prepared via the catalytic deamination of hexamethylenediamine.<sup>[9]</sup> This process involves the continuous reaction of the starting material in an inert solvent using a nickel and/or cobalt catalyst.<sup>[9]</sup>

### Methodology:

- **Catalyst Dispersion:** Add n-hexanol to a reaction flask, followed by the dispersion of a Raney nickel or cobalt catalyst with stirring.<sup>[9]</sup>
- **Reaction Initiation:** Heat the mixture to a temperature between 80°C and 150°C.<sup>[9]</sup>
- **Substrate Addition:** Add hexamethylenediamine dropwise to the reaction mixture. The concentration of hexamethylenediamine should be maintained at or below 25% by weight.<sup>[9]</sup>
- **Product Removal:** As the reaction proceeds, the **hexamethyleneimine** formed is continuously removed from the reaction system by distillation, along with the solvent and by-products like ammonia. This is critical to keep the concentration of **hexamethyleneimine** in the reaction mixture at 10% by weight or less to prevent catalyst deactivation.<sup>[9]</sup>
- **Product Collection:** The distilled **hexamethyleneimine** is collected. The yield for this process is reported to be around 80%.<sup>[9]</sup>



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